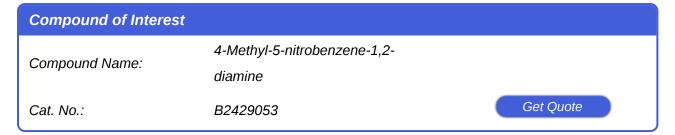


4-methyl-5-nitro-o-phenylenediamine safety data sheet and handling precautions.

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Technical Guide: Safety and Handling of 4-Nitroo-phenylenediamine

Disclaimer: This document provides a detailed safety and handling guide for 4-Nitro-o-phenylenediamine (CAS No. 99-56-9). A comprehensive Safety Data Sheet (SDS) for the specifically requested compound, 4-methyl-5-nitro-o-phenylenediamine, could not be located in publicly available databases. 4-Nitro-o-phenylenediamine is a close structural analogue, lacking only a methyl group. Researchers, scientists, and drug development professionals should use this information as a preliminary safety reference, applying professional judgment and enhanced caution. The toxicological properties of the methylated compound may differ.

This guide synthesizes critical safety data, handling protocols, and emergency procedures to ensure the safe use of 4-Nitro-o-phenylenediamine in a laboratory and research setting.

Chemical Identification and Physical Properties

4-Nitro-o-phenylenediamine is a nitro-substituted aromatic amine. It appears as a dark red or brown-red crystalline powder.[1][2] Its key physical and chemical properties are summarized below.



Property	Value	Source(s)	
CAS Number	99-56-9	[1][3][4]	
Molecular Formula	C ₆ H ₇ N ₃ O ₂	[1][4]	
Molecular Weight	153.14 g/mol	[4]	
Appearance	Dark red needles or red/brown- red powder	[1][2][4]	
Melting Point	199-201 °C (lit.)	[1]	
Boiling Point	276.04 °C (rough estimate)	[1]	
Water Solubility	1.2 g/L (20 °C)	[1]	
LogP	0.88	[4]	
Vapor Pressure	0.000109 mmHg	[4]	

Hazard Identification and Classification

This compound is classified as hazardous. It is toxic if swallowed and may cause an allergic skin reaction.[3][5] There is suspicion that it may cause genetic defects.[3]

GHS Classification:[3][5][6]

- Acute Toxicity, Oral (Category 3 or 4)
- Skin Sensitization (Category 1)
- Germ Cell Mutagenicity (Category 1B or 2)
- Serious Eye Irritation (Category 2A)
- Aquatic Hazard, Acute and Chronic (Category 1)

Hazard Statements (H-phrases):[6]

• H301/H302: Toxic/Harmful if swallowed.



- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H341: Suspected of causing genetic defects.
- H410: Very toxic to aquatic life with long lasting effects.

Symptoms of exposure can include irritation of the skin, eyes, mucous membranes, and upper respiratory tract.[7] Acute hazards arise from its high toxicity upon ingestion and inhalation.[7]

Toxicological Data

Toxicological data is critical for risk assessment in a research environment.

Parameter	Species	Value	Source(s)
LD50 Oral	Rat	681 mg/kg	

The International Agency for Research on Cancer (IARC) has classified 4-Nitro-o-phenylenediamine as Group 3: Not classifiable as to its carcinogenicity to humans, based on inadequate evidence in experimental animals and humans.[1]

Handling and Storage

Safe handling and storage are paramount to minimizing exposure risk for laboratory personnel.

- 4.1 Engineering Controls
- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.
 [5]
- Provide appropriate exhaust ventilation at places where dust is formed.[5]
- An eyewash station and safety shower must be readily accessible.
- 4.2 Personal Protective Equipment (PPE)



- Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.[8]
- Skin Protection: Wear appropriate chemical-resistant gloves.[8] Contaminated clothing should not be allowed out of the workplace and must be washed before reuse.[3][8] An impervious apron is recommended for additional protection.
- Respiratory Protection: For nuisance exposures or if dust is generated, use a NIOSHapproved N95 (US) or P1 (EU) particulate respirator. For higher-level protection, use appropriate cartridge respirators (e.g., OV/AG/P99).[5]

4.3 Safe Handling Practices

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[3][8]
- Avoid contact with skin and eyes.[5]
- Avoid the formation of dust and aerosols.[5]
- Do not eat, drink, or smoke when using this product.[3][7]
- Wash hands thoroughly after handling.[3][8]
- Avoid release to the environment.[8]
- 4.4 Storage Conditions
- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed and store under an inert atmosphere.
- Store locked up.[8]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, strong reducing agents, acid anhydrides, and acid chlorides.[1][3]

Experimental Protocols Cited



The safety assessments of 4-Nitro-o-phenylenediamine reference several key toxicological studies. While full, detailed methodologies are not provided in the SDS, the nature of these tests is described.

Carcinogenicity Bioassay (NTP Study)

- Objective: To assess the carcinogenic potential of the compound in rodents.
- Methodology Outline: Fischer 344 rats and B6C3F1 mice were administered 4-nitro-ophenylenediamine in their diet for 103 weeks (rats) and 102 weeks (mice). The dietary concentrations were 375 and 750 ppm for rats, and 3750 and 7500 ppm for mice. Control groups of 20 animals per species and sex were maintained. The administration period was followed by a 2-week observation period. Histopathological evaluations were performed on various tissues. The study concluded there was no significant positive association between the administration of the compound and the incidence of any tumor in the rats or mice.

Ames Test (Mutagenicity)

- Objective: To assess the potential of the compound to cause gene mutations.
- Methodology Outline: The Ames test uses strains of the bacterium Salmonella typhimurium
 with mutations in genes involved in histidine synthesis. The test chemical is added to the
 bacteria culture. A positive result (mutagenicity) is indicated by a significant increase in the
 number of colonies that have reverted to a non-histidine-dependent state, indicating a
 reverse mutation. 4-Nitro-o-phenylenediamine has tested positive in the Ames test.

Spill and Emergency Procedures

6.1 Accidental Release Measures In the event of a spill, isolate the area. For solids, prevent dust generation.

- Evacuate Personnel: Remove all non-essential personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Containment: Sweep up the spilled substance. If appropriate, moisten first to prevent dusting.[7]



- Collection: Collect the material into suitable, closed containers for disposal.[5][7]
- Decontamination: Clean the spill area thoroughly.
- PPE: Responders must wear appropriate personal protective equipment as described in Section 4.2.

6.2 First Aid Measures

- General Advice: Consult a physician and show them this safety data sheet.
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[5][7]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash off with soap and plenty of water. Consult a physician if irritation or a rash occurs.[5][8]
- In Case of Eye Contact: Rinse cautiously with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[5][8]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor.[5][8]

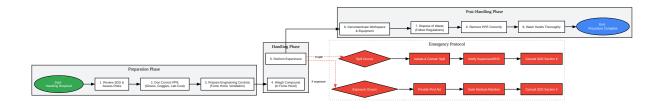
6.3 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: When heated to decomposition, it may emit toxic fumes of carbon oxides and nitrogen oxides.[3][5][7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Visualized Workflow: Safe Handling Protocol

The following diagram outlines the logical workflow for handling toxic chemical powders like 4-Nitro-o-phenylenediamine in a research setting.





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Caption: Workflow for Safe Handling of Toxic Chemical Powders.

Disposal Considerations

Chemical waste must be disposed of in accordance with federal, state, and local environmental regulations. Waste generators must ensure complete and accurate classification of the hazardous waste.[3] Do not let the product enter drains or surface water, as it is very toxic to aquatic life.

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